TG-100435: A Technical Overview for Cancer Research

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Compound of Interest

Compound Name:	*TG-100435*
Cat. No.:	*B1150180*

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Introduction

TG-100435 is a multi-targeted, orally active protein tyrosine kinase inhibitor that has garnered attention in the field of cancer research. This technical guide provides a comprehensive overview of its core characteristics, mechanism of action, and the experimental methodologies relevant to its study.

Chemical Identity: [7-(2,6-dichloro-phenyl)-5-methyl-benzo[1][2][3]triazin-3-yl]-[4-(2-pyrrolidin-1-yl-ethoxy)-phenyl]-amine

Mechanism of Action and Kinase Inhibition Profile

TG-100435 functions by competitively inhibiting the activity of several protein tyrosine kinases, playing a crucial role in oncogenic signaling pathways. Its primary targets include members of the Src family kinases and other key kinases implicated in cancer progression.

Table 1: Kinase Inhibition Profile of **TG-100435**

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Kinase Target	Inhibition Constant (Ki) (nM)
Src	13 - 64[1]
Lyn	13 - 64[1]
Abl	13 - 64[1]
Yes	13 - 64[1]
Lck	13 - 64[1]
EphB4	13 - 64[1]

Metabolism and Active Metabolite

An important aspect of **TG-100435** pharmacology is its metabolism into an active N-oxide metabolite, TG100855. This metabolite has demonstrated greater potency compared to the parent compound.

Table 2: Pharmacokinetic Parameters of **TG-100435**

Species	Oral Bioavailability (%)	Systemic Clearance (mL/min/kg)
Mouse	74	20.1
Rat	23	12.7
Dog	11	14.5

Signaling Pathway Inhibition

As a potent Src family kinase inhibitor, **TG-100435** is expected to modulate downstream signaling pathways critical for cancer cell proliferation, survival, and metastasis. The inhibition of Src can disrupt a cascade of intracellular events, although specific downstream effects of **TG-100435** in cancer cells have not been detailed in the available literature.

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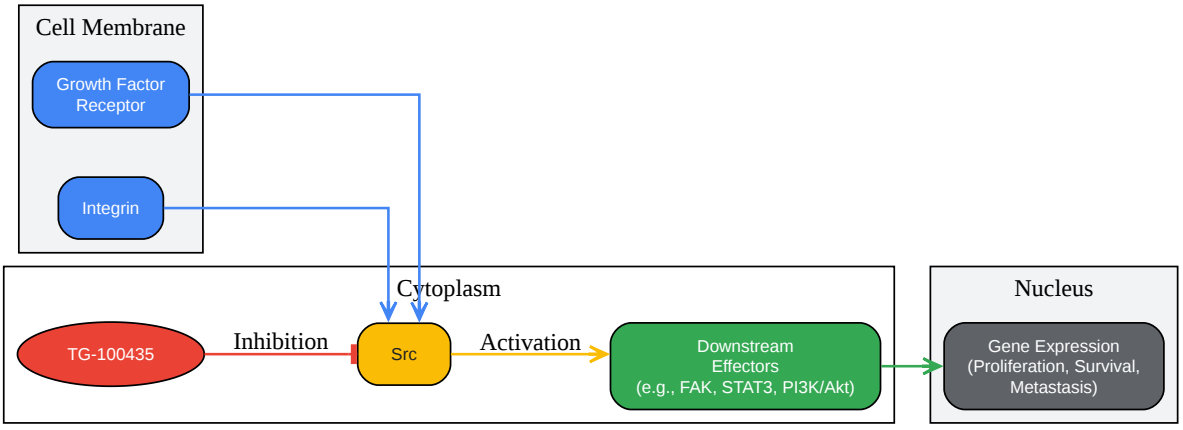

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Caption: Inhibition of Src by **TG-100435** blocks downstream signaling.

Experimental Protocols

While specific experimental data on the anti-cancer efficacy of **TG-100435** is not publicly available, this section outlines the general methodologies that would be employed to evaluate its activity.

In Vitro Kinase Assay

An in vitro kinase assay is essential to determine the inhibitory activity of **TG-100435** against a panel of purified kinases.

Objective: To quantify the half-maximal inhibitory concentration (IC50) or inhibition constant (Ki) of **TG-100435** for specific kinases.

General Procedure:

- Reaction Mixture Preparation: A reaction buffer containing the purified kinase, a specific substrate peptide, and ATP is prepared.

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- Compound Addition: **TG-100435** is added at various concentrations.
- Incubation: The reaction is incubated at a controlled temperature (e.g., 30°C) to allow for phosphorylation of the substrate.
- Detection: The extent of phosphorylation is measured. This can be achieved through various methods, such as radioactivity (using 32P-ATP), fluorescence resonance energy transfer (FRET), or luminescence-based ATP detection assays.
- Data Analysis: The percentage of kinase activity relative to a control (without inhibitor) is plotted against the logarithm of the inhibitor concentration to determine the IC50 value.

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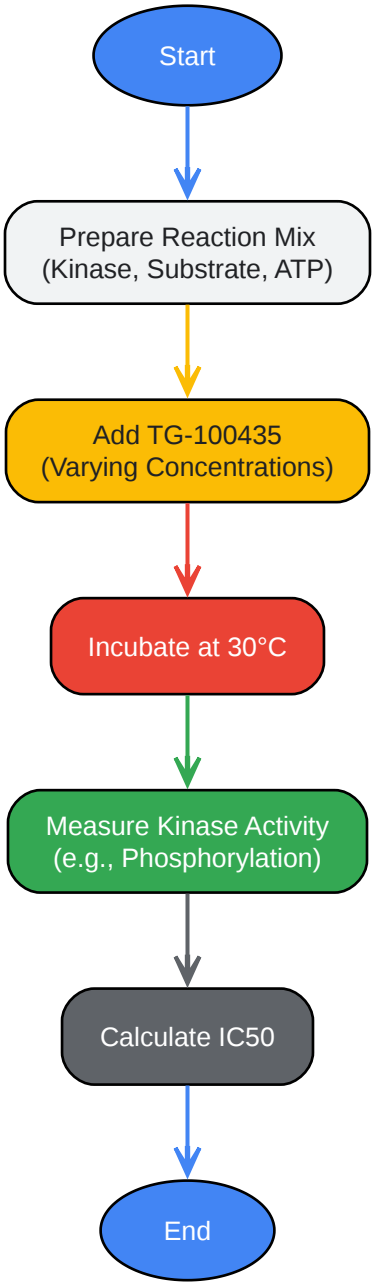

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Caption: Workflow for a typical in vitro kinase inhibition assay.

Cell Viability/Proliferation Assay

To assess the cytotoxic or anti-proliferative effects of **TG-100435** on cancer cells, a cell viability assay such as the MTT or CellTiter-Glo® assay is commonly used.

Objective: To determine the IC50 value of **TG-100435** in various cancer cell lines.

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General Procedure (MTT Assay):

- Cell Seeding: Cancer cells are seeded in a 96-well plate at a predetermined density and allowed to adhere overnight.
- Compound Treatment: Cells are treated with a range of concentrations of **TG-100435** and incubated for a specified period (e.g., 72 hours).
- MTT Addition: MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) reagent is added to each well and incubated to allow for its reduction to formazan by metabolically active cells.
- Solubilization: A solubilizing agent (e.g., DMSO or a specialized buffer) is added to dissolve the formazan crystals.
- Absorbance Reading: The absorbance of the colored solution is measured using a microplate reader at a specific wavelength (typically ~570 nm).
- Data Analysis: Cell viability is calculated as a percentage of the untreated control, and the IC50 is determined by plotting viability against the logarithm of the drug concentration.

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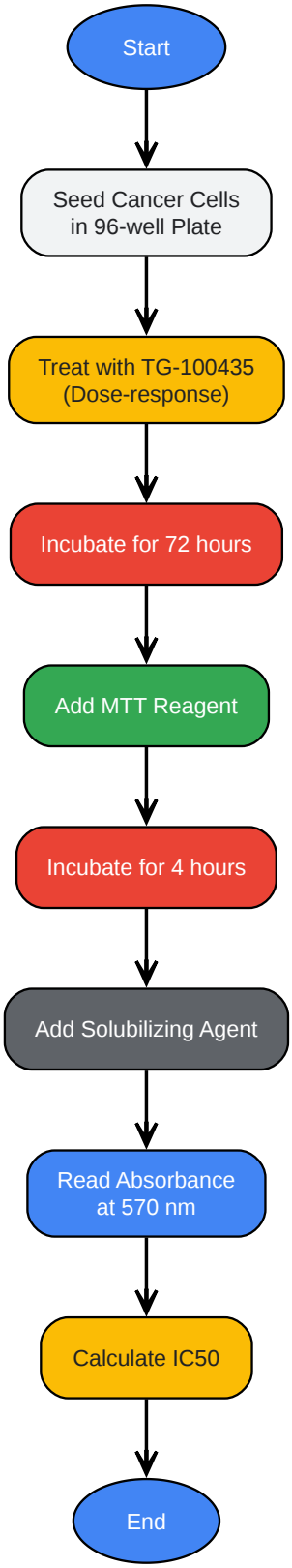

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Caption: General workflow of an MTT cell viability assay.

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Conclusion and Future Directions

TG-100435 is a promising multi-targeted tyrosine kinase inhibitor with potent activity against Src family kinases. While its biochemical profile is established, a significant gap exists in the publicly available data regarding its efficacy in preclinical cancer models. Further research is required to elucidate its specific anti-proliferative and anti-tumor effects in various cancer types, to understand the detailed downstream consequences of its target inhibition, and to evaluate the therapeutic potential of its more potent metabolite, TG100855. The experimental frameworks provided in this guide offer a basis for the continued investigation of **TG-100435** in cancer research.

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